

# An In-depth Technical Guide to the Physical Properties of 2-Methylbenzofuran

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## Compound of Interest

Compound Name: 2-Methylbenzofuran

Cat. No.: B1664563

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This guide provides a comprehensive overview of the key physical properties of **2-Methylbenzofuran**, with a specific focus on its melting and boiling points. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Physical State and Appearance

**2-Methylbenzofuran**, also known as 2-methylcumarone, is a colorless to pale yellow liquid at room temperature.<sup>[1]</sup> It possesses a characteristic aromatic odor.<sup>[1]</sup>

## Quantitative Physical Properties

The melting and boiling points of **2-Methylbenzofuran** are critical parameters for its handling, purification, and application in various chemical processes. A summary of these properties is presented in the table below.

Physical Property	Value	Unit	Notes
Melting Point	-15.00	°C	
	258.15	K	
Boiling Point	190.00	°C	
	463.15	K	
	197-198	°C	at 760 mmHg
	198	°C	

Data sourced from multiple chemical databases and suppliers.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Experimental Protocols for Determination of Physical Properties

While specific experimental documentation for the determination of **2-Methylbenzofuran**'s physical properties is not detailed in the provided literature, standard methodologies are well-established for such characterizations.

### Melting Point Determination (Capillary Method)

The melting point of a substance is the temperature at which it changes state from solid to liquid. For compounds that are liquid at room temperature, such as **2-Methylbenzofuran**, this determination would be carried out at sub-ambient temperatures.

General Procedure:

- A small sample of the solidified compound is introduced into a capillary tube.
- The capillary tube is placed in a temperature-controlled apparatus, such as a Mel-Temp or Thiele tube, along with a calibrated thermometer or temperature probe.
- The temperature is gradually increased at a slow, controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.

- The melting range is recorded from the temperature at which the first crystal begins to melt to the temperature at which the last crystal disappears.[5]
- A sharp melting range (typically  $\leq 1^{\circ}\text{C}$ ) is indicative of a pure compound.

## Boiling Point Determination (Distillation Method)

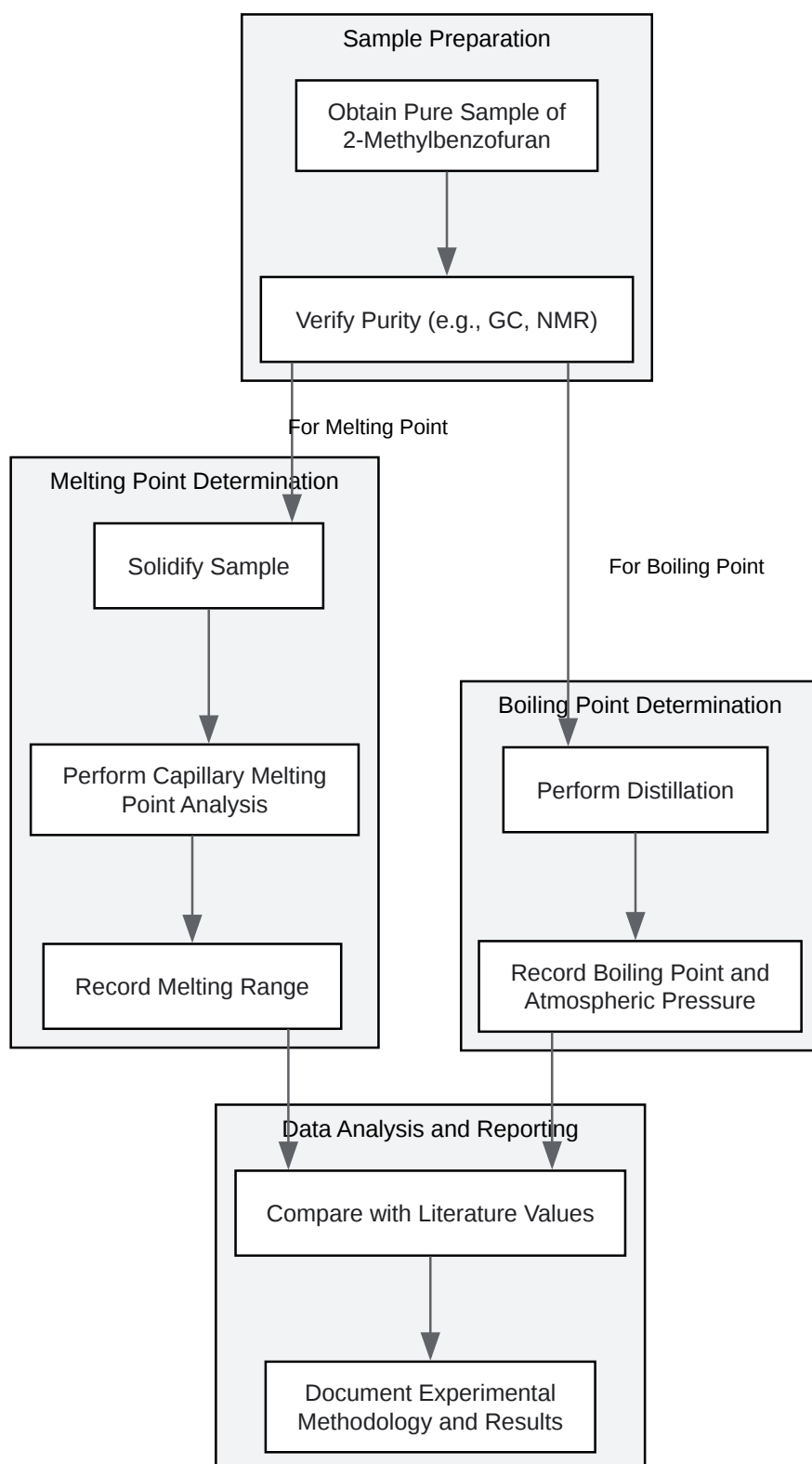
The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

General Procedure:

- A sample of the liquid is placed in a distillation flask.
- The flask is fitted with a condenser and a thermometer, with the thermometer bulb positioned at the level of the side-arm leading to the condenser to accurately measure the temperature of the vapor.
- The flask is heated to bring the liquid to a boil.
- The temperature is recorded when the vapor temperature is constant and there is a steady rate of distillation. This temperature is the boiling point at the given atmospheric pressure.
- For accuracy, the atmospheric pressure should be recorded, and if necessary, a correction can be applied to determine the normal boiling point (at 1 atm or 760 mmHg).

## Logical Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the experimental determination and verification of the physical properties of a chemical compound like **2-Methylbenzofuran**.



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Caption: Workflow for Physical Property Characterization.

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